

Comparative Analysis of LEB-03-146: A WEE1-Targeting Deubiquitinase-Targeting Chimera

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Compound of Interest

Compound Name: LEB-03-146

Cat. No.: B12410499

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This guide provides a comparative analysis of **LEB-03-146**, a novel deubiquitinase-targeting chimera (DUBTAC) designed to stabilize the WEE1 kinase. The performance of **LEB-03-146** is compared with alternative WEE1-targeting modalities, supported by experimental data from peer-reviewed studies.

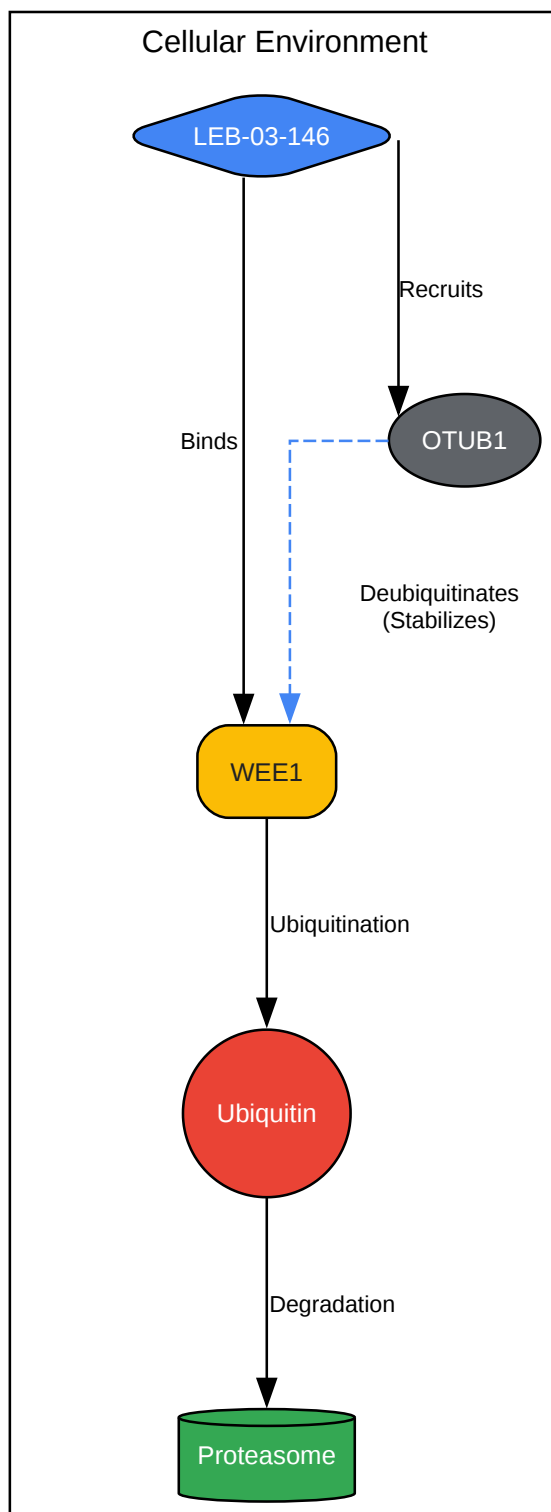
Introduction to LEB-03-146

LEB-03-146 is a heterobifunctional molecule that represents a novel approach to targeted protein stabilization. It is classified as a WEE1 DUBTAC, engineered to recruit the deubiquitinase OTUB1 to the WEE1 kinase, thereby preventing its proteasomal degradation and leading to its stabilization. Structurally, **LEB-03-146** is composed of the potent WEE1 inhibitor AZD1775 (adavosertib) linked to the OTUB1 recruiter EN523 via a PEG2 linker.^[1] The primary mechanism of action involves the formation of a ternary complex between **LEB-03-146**, OTUB1, and WEE1, which protects WEE1 from ubiquitination and subsequent degradation.

Signaling Pathway and Experimental Workflow

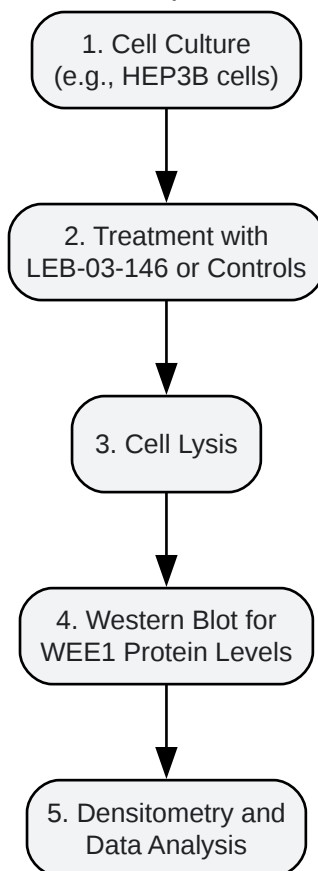
The development and validation of **LEB-03-146** involve specific cellular pathways and experimental procedures. The diagrams below illustrate the targeted signaling pathway and a general workflow for assessing the efficacy of DUBTACs.

LEB-03-146 Mechanism of Action

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Caption: Mechanism of WEE1 stabilization by **LEB-03-146**.

General DUBTAC Experimental Workflow



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References

- 1. researchgate.net [researchgate.net]
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